

Spectroscopic Characterization of 2,2,3,4-Tetramethylhexane: A Technical Guide

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Compound of Interest

Compound Name: 2,2,3,4-Tetramethylhexane

CAS No.: 52897-08-2

Cat. No.: B12644244

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the spectroscopic properties of **2,2,3,4-tetramethylhexane** (C₁₀H₂₂), a saturated acyclic alkane.[1][2] While experimental spectral data for this specific isomer is not readily available in public databases, this document outlines the predicted spectroscopic characteristics based on fundamental principles of mass spectrometry, nuclear magnetic resonance (¹H and ¹³C NMR) spectroscopy, and infrared (IR) spectroscopy. Furthermore, it details the established experimental protocols for acquiring such data, offering a framework for the analysis of this and similar branched alkanes. This guide is intended to serve as a valuable resource for researchers in organic chemistry, analytical chemistry, and drug development who may encounter or synthesize this compound.

Introduction

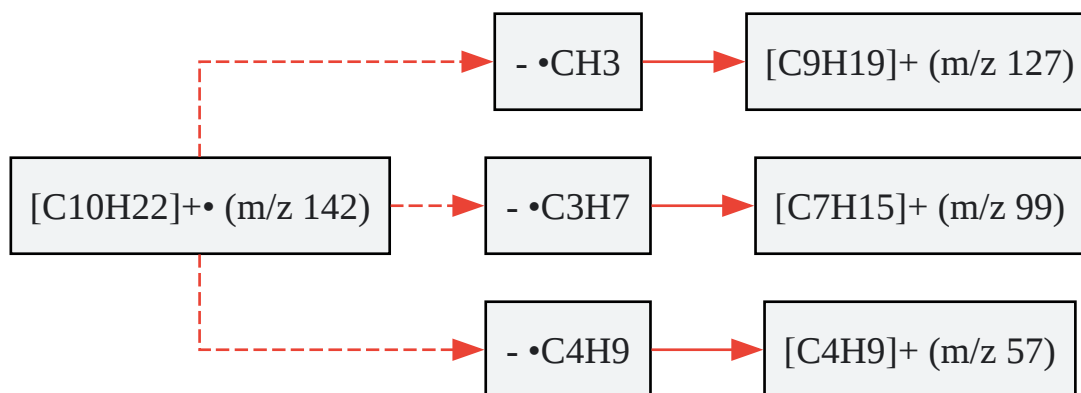
2,2,3,4-Tetramethylhexane is a branched-chain alkane with the molecular formula C₁₀H₂₂ and a molecular weight of 142.28 g/mol .[1][2] As an isomer of decane, its unique structural arrangement of methyl groups along the hexane backbone gives rise to a distinct spectroscopic

fingerprint. Understanding these spectral characteristics is crucial for its identification, purity assessment, and structural elucidation in various scientific contexts, including organic synthesis, petrochemical analysis, and as a potential fragment in the mass spectrometric analysis of larger molecules.

This guide delves into the theoretical underpinnings of the spectroscopic behavior of **2,2,3,4-tetramethylhexane** and provides practical, field-proven methodologies for data acquisition and interpretation.

Molecular Structure and Isomerism

The structural formula of **2,2,3,4-tetramethylhexane** reveals a hexane main chain with two methyl groups at the C2 position, one at the C3 position, and one at the C4 position. This high degree of branching significantly influences its physical and spectroscopic properties compared to its linear isomer, n-decane, and other tetramethylhexane isomers.



Stretching Vibrations

C-H Stretch
(2960-2850 cm^{-1})

Bending Vibrations

Asymmetric C-H Bend
(1470-1450 cm^{-1})

Symmetric C-H Bend
(1380-1370 cm^{-1})

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Sources

- 1. Hexane, 2,2,3,4-tetramethyl- [webbook.nist.gov]

- [2, 2,2,3,4-Tetramethylhexane | C10H22 | CID 521424 - PubChem](#)
[pubchem.ncbi.nlm.nih.gov]
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